

Technical Guide: Solubility of Flamprop-Isopropyl in Organic Solvents

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Compound of Interest

Compound Name: *Flamprop-isopropyl*

Cat. No.: *B166160*

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This technical guide provides a comprehensive overview of the solubility of **flamprop-isopropyl** in various organic solvents. Due to the limited availability of public data on the racemic mixture of **flamprop-isopropyl**, this guide focuses on the solubility of its active stereoisomer, flamprop-M-isopropyl. The information presented herein is intended to support research, development, and formulation activities.

Introduction to Flamprop-Isopropyl

Flamprop-isopropyl is the International Organization for Standardization (ISO) approved common name for isopropyl N-benzoyl-N-(3-chloro-4-fluorophenyl)-DL-alaninate. It is a selective, post-emergence herbicide belonging to the arylaminopropionic acid class of chemicals. Its herbicidal activity is primarily attributed to the L-isomer, known as flamprop-M-isopropyl. Understanding the solubility of this compound in organic solvents is critical for developing stable and effective formulations, as well as for designing analytical methods for residue analysis.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for flamprop-M-isopropyl in selected organic solvents at 20°C. It is important to note that this data pertains to the L-isomer of **flamprop-isopropyl**.

Organic Solvent	Temperature (°C)	Solubility (g/L)
Acetone	20	1560
Ethanol	20	147
Hexane	20	16

Data sourced from publicly available databases.

Experimental Protocols for Solubility Determination

While a specific, publicly available, detailed protocol for determining the solubility of **flamprop-isopropyl** in organic solvents has not been identified, a general methodology can be established based on standardized guidelines for chemical testing, such as those from the Organisation for Economic Co-operation and Development (OECD). The following protocol describes a common approach for determining the solubility of a pesticide like **flamprop-isopropyl** in an organic solvent.

Principle

The "shake-flask" method is a widely accepted technique for determining the solubility of a substance. This method involves agitating an excess amount of the solid compound in a specific solvent at a constant temperature until equilibrium is reached. The concentration of the dissolved substance in the saturated solution is then determined analytically.

Materials and Equipment

- **Flamprop-isopropyl** (analytical standard)
- Selected organic solvents (HPLC grade or equivalent)
- Volumetric flasks
- Analytical balance (accurate to ± 0.1 mg)
- Constant temperature shaker bath or incubator
- Centrifuge

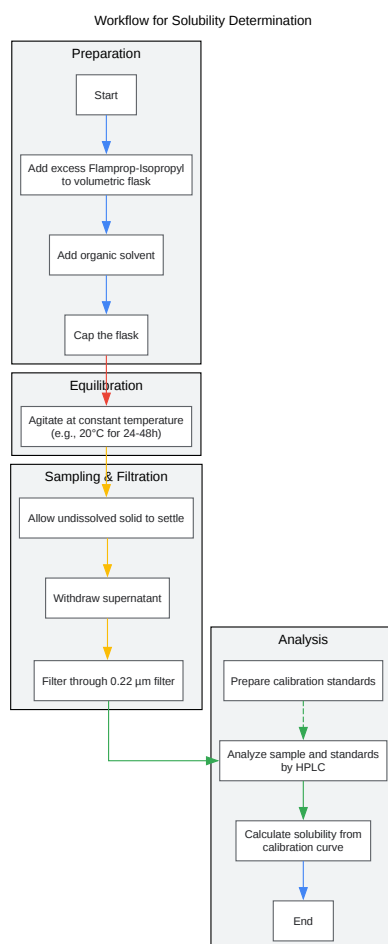
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Vials for sample analysis

Experimental Procedure

- Preparation of Saturated Solution: a. Add an excess amount of **flamprop-isopropyl** to a volumetric flask. The excess is crucial to ensure that a saturated solution is formed. b. Add the selected organic solvent to the flask, leaving some headspace. c. Tightly cap the flask to prevent solvent evaporation. d. Place the flask in a constant temperature shaker bath set to the desired temperature (e.g., 20°C). e. Agitate the mixture for a sufficient period to reach equilibrium. A preliminary study may be required to determine the time to reach equilibrium (e.g., 24-48 hours).
- Sample Preparation for Analysis: a. After the equilibration period, allow the undissolved solid to settle. b. Carefully withdraw a known volume of the supernatant using a syringe. c. Filter the withdrawn solution through a syringe filter into a clean vial to remove any undissolved particles. This step is critical to avoid overestimation of solubility.
- Analytical Determination: a. Prepare a series of standard solutions of **flamprop-isopropyl** of known concentrations in the same organic solvent. b. Analyze the standard solutions using a validated HPLC method to generate a calibration curve. c. Analyze the filtered saturated solution. The concentration may need to be diluted to fall within the linear range of the calibration curve. d. Calculate the concentration of **flamprop-isopropyl** in the saturated solution using the calibration curve. This concentration represents the solubility of the compound in the specific solvent at the tested temperature.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **flamprop-isopropyl** in an organic solvent using the shake-flask method.



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Caption: Experimental workflow for determining the solubility of **flamprop-isopropyl**.

This guide provides foundational knowledge on the solubility of **flamprop-isopropyl** in organic solvents. For specific applications, it is recommended to perform experimental verification of solubility under the conditions relevant to the intended use.

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